

Comprehensive Characterization of N-cyclooctyl-3-methylbutanamide: Physicochemical Profiling & SAR Analysis

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Compound of Interest

Compound Name: *N-cyclooctyl-3-methylbutanamide*

Cat. No.: B4026199

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Executive Summary

N-cyclooctyl-3-methylbutanamide is a lipophilic amide derivative structurally categorized within the valeramide family. It represents a steric expansion of the known anticonvulsant/sedative pharmacophores Isovaleramide and N-cyclopentyl-3-methylbutanamide (JB-318).

This technical guide provides a predictive characterization of this compound for researchers in medicinal chemistry. Due to the limited specific literature on the cyclooctyl homolog, this analysis synthesizes data from established homologs (Structure-Activity Relationships - SAR) to establish protocols for its synthesis, identification, and biological profiling.

Key Classification:

- Chemical Class: Secondary Fatty Amide
- Primary Utility: Pharmaceutical Intermediate / CNS Depressant Research (Theoretical)
- Molecular Formula:

- Molecular Weight: 211.35 g/mol

Chemical Identity & Structural Logic[1][2][3][4]

The molecule consists of a 3-methylbutanoic acid (isovaleric acid) tail amide-linked to a cyclooctyl amine ring. The introduction of the cyclooctyl group significantly alters the physicochemical landscape compared to its lower homologs.

Structural Comparison (Homolog Series)

Understanding the "Cycloalkyl-Isovaleramide" series is critical for predicting bioavailability.

Compound	R-Group	CAS No.[1][2] [3][4][5][6][7]	LogP (Est.)	Status
Isovaleramide	Hydrogen	541-46-8	0.5 - 0.9	Natural (Valerian), Anticonvulsant [1]
JB-318	Cyclopentyl	1132-41-8 (Analog)	~2.1	NPS / Sedative [2]
N-cyclohexyl...	Cyclohexyl	1132-41-8	~2.6	Chemical Intermediate [3]
Target Molecule	Cyclooctyl	N/A	~3.5 - 3.8	Investigational

Note: The shift from Cyclopentyl to Cyclooctyl adds significant lipophilicity (+3 carbons), likely enhancing Blood-Brain Barrier (BBB) penetration but potentially reducing water solubility to negligible levels.

Predicted Physicochemical Data

- Physical State: Waxy white solid or high-viscosity oil (Predicted MP: 60–85 °C).
 - Reasoning: While simple amides have high melting points due to H-bonding, N-alkylation disrupts this lattice. However, the bulky cyclooctyl ring increases Van der Waals

interactions, likely keeping it solid at room temperature, unlike the smaller N-propyl analogs.

- Boiling Point: 340–360 °C (at 760 mmHg).
- Solubility: Soluble in DCM, DMSO, Methanol, Ethanol. Insoluble in water.

Synthesis Protocol: Nucleophilic Acyl Substitution

The most robust route for high-purity synthesis is the reaction of isovaleryl chloride with cyclooctylamine under basic conditions (Schotten-Baumann type).

Reagents & Stoichiometry

- Precursor A: Isovaleryl Chloride (1.1 eq)
- Precursor B: Cyclooctylamine (1.0 eq)
- Base: Triethylamine (Et₃N) or Diisopropylethylamine (DIPEA) (1.2 eq)
- Solvent: Dichloromethane (DCM) (Anhydrous)

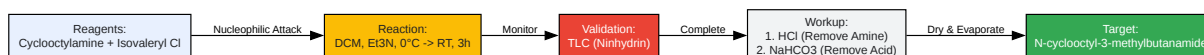
Step-by-Step Methodology

This protocol includes self-validating checkpoints to ensure reaction completion.

- Setup: Purge a 250mL round-bottom flask with nitrogen. Add Cyclooctylamine (10 mmol) and Et₃N (12 mmol) to 50mL of anhydrous DCM. Cool to 0°C in an ice bath.
- Addition: Add Isovaleryl Chloride (11 mmol) dropwise over 20 minutes.
 - Causality: The reaction is exothermic. Rapid addition generates HCl gas and heat, potentially causing side reactions or solvent boil-off.
- Reaction: Allow the mixture to warm to room temperature and stir for 3 hours.
 - Validation Point (TLC): Spot the reaction mixture against the starting amine (ninhydrin stain). The amine spot should disappear, and a less polar amide spot (UV active or iodine stain) should appear.

- Workup:
 - Wash organic layer with 1M HCl (2 x 30mL) to remove unreacted amine.
 - Wash with Saturated NaHCO₃ (2 x 30mL) to remove unreacted acid chloride/acid.
 - Wash with Brine (1 x 30mL).
- Isolation: Dry over anhydrous
, filter, and concentrate under reduced pressure.
- Purification: Recrystallization from Hexane/EtOAc (if solid) or Flash Column Chromatography (Hexane:EtOAc gradient).

Synthesis Workflow Diagram



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Figure 1: Synthetic pathway utilizing acid chloride coupling with acid/base wash purification steps.

Biological & Pharmacological Analysis (SAR)[10]

Disclaimer: The following is based on Structure-Activity Relationship (SAR) extrapolation from validated homologs (Isovaleramide and JB-318). This compound is not clinically approved.

Mechanism of Action (Hypothetical)

The parent compound, Isovaleramide, acts as a mild positive allosteric modulator of the GABA-A receptor and inhibits Alcohol Dehydrogenase (ADH) [4].

- Receptor Interaction: The amide moiety acts as the pharmacophore. The lipophilic tail facilitates membrane insertion.

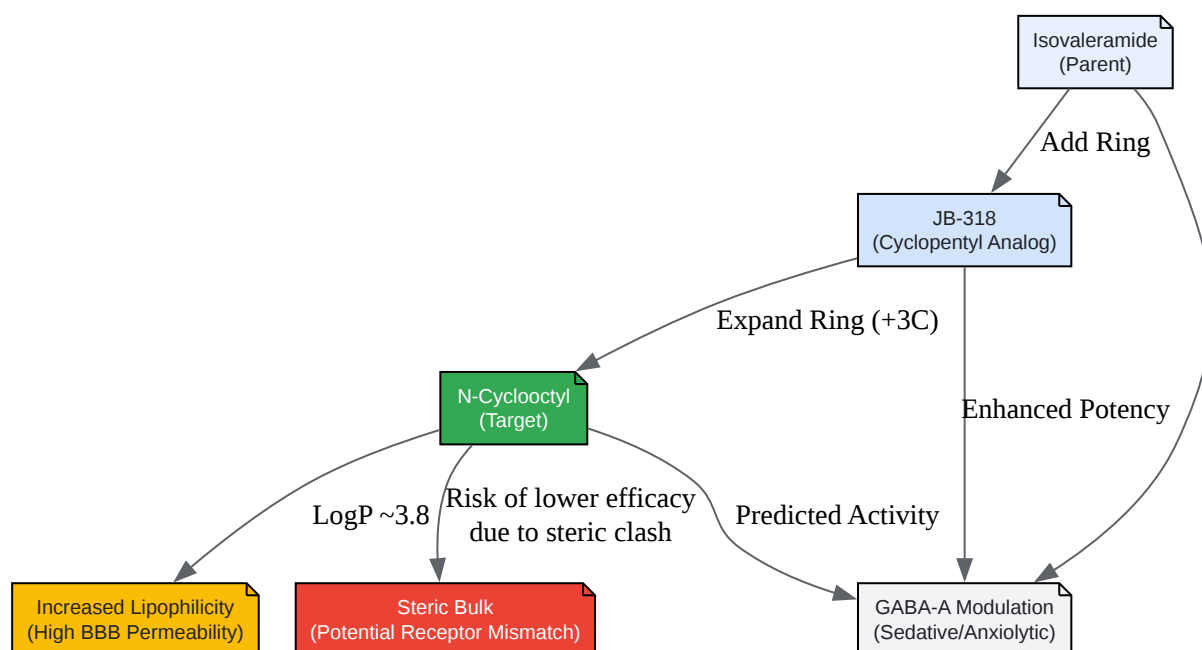
- **Cyclooctyl Impact:** The large hydrophobic ring likely increases affinity for the benzodiazepine binding site or the transmembrane domain of the GABA receptor, potentially increasing potency compared to the parent isovaleramide, similar to how N-substitution affects potency in other sedatives.

Pharmacokinetics: The Lipophilicity Trap

The shift to a cyclooctyl ring pushes the LogP to ~3.8.

- **Absorption:** Rapid passive diffusion across the gut wall and Blood-Brain Barrier.
- **Distribution:** High volume of distribution (). The compound will likely sequester in adipose tissue, leading to a "depot effect"—a rapid onset but potentially prolonged elimination half-life.
- **Metabolism:** Likely hydroxylation of the cyclooctyl ring by CYP450 enzymes, followed by glucuronidation.

SAR Logic Diagram



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Figure 2: Structure-Activity Relationship showing the progression from parent amide to the cyclooctyl derivative.

Analytical Characterization

To confirm the identity of the synthesized **N-cyclooctyl-3-methylbutanamide**, the following spectral signatures are expected.

Proton NMR (¹H-NMR, 400 MHz,)

- 5.4-5.8 ppm (Broad s, 1H): Amide N-H proton.
- 3.9-4.1 ppm (m, 1H): Methine proton of the cyclooctyl ring (adjacent to Nitrogen).
- 2.0-2.1 ppm (d, 2H): Alpha-protons of the isovaleric tail ().

- 1.9-2.0 ppm (m, 1H): Beta-methine of the isovaleric tail.
- 1.4-1.7 ppm (m, ~14H): Cyclooctyl ring methylene protons.
- 0.95 ppm (d, 6H): Terminal methyl groups of the isopropyl tail.

Mass Spectrometry (GC-MS)

- Molecular Ion (m/z 211): 211 m/z .
- Base Peak: Likely m/z 85 (Isovaleryl cation) or m/z 126 (Cyclooctyl-amine fragment) depending on ionization energy.

Safety & Handling

While specific toxicological data is absent, handle as a Potent CNS Depressant.

- Hazard Class: Irritant (Skin/Eye). Potential Sedative.[1][5][8]
- PPE: Nitrile gloves, safety goggles, fume hood (synthesis involves acid chlorides).
- Storage: Store at -20°C to prevent slow hydrolysis or oxidation.

References

- Giraldo, S. E., et al. (2010).[1] Isovaleramide, an anticonvulsant molecule isolated from *Valeriana pavonii*. [9][1] Biomedica.[1] Available at: [\[Link\]](#)
- PubChem. (2024).[4] N-cyclohexyl-3-methylbutanamide Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
- Balandrin, M. F., & Van Wagenen, B. C. (1996).[1] Use of isovaleramide as a mild anxiolytic and sedative agent.[1] US Patent 5506268.[1] Available at:

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Sources

- 1. Isovaleramide - Wikipedia [en.wikipedia.org]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. 3-Methylbutanamide | CAS 541-46-8 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 4. N-cyclohexyl-3-methylbutanamide | C₁₁H₂₁NO | CID 233660 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Buy N-cyclopentyl-3-methylbutanamide [smolecule.com]
- 6. N-cyclohexyl-3-methylbutanamide | 1132-41-8 [chemnet.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. [Isovaleramide, an anticonvulsant molecule isolated from Valeriana pavonii] - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comprehensive Characterization of N-cyclooctyl-3-methylbutanamide: Physicochemical Profiling & SAR Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b4026199/docs#comprehensive-characterization-of-n-cyclooctyl-3-methylbutanamide-physicochemical-profiling-sar-analysis>]

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